

## 3-Nitropyrazole solubility in common organic solvents

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An In-depth Technical Guide on the Solubility of **3-Nitropyrazole** in Common Organic Solvents

This technical guide provides a comprehensive overview of the solubility of **3-nitropyrazole** in a range of common organic solvents. The information is intended for researchers, scientists, and professionals in drug development and materials science who utilize **3-nitropyrazole** as an intermediate or active compound. This document compiles quantitative solubility data, details the experimental methodologies for its determination, and presents a visual workflow for a common solubility measurement technique.

## **Quantitative Solubility Data**

The solubility of **3-nitropyrazole** is influenced by the nature of the solvent and the temperature. Generally, its solubility increases with a rise in temperature, indicating an endothermic dissolution process.[1][2][3] The following tables summarize the available quantitative solubility data in various organic solvents.

# Table 1: Solubility of 3-Nitropyrazole in High-Boiling Organic Solvents

The mole fraction solubility of **3-nitropyrazole** in several high-boiling solvents was determined at 298.15 K (25 °C) using a static gravimetric method.



Solvent	Temperature (K)	Mole Fraction Solubility (10 <sup>-2</sup> )
N,N-Dimethylformamide	298.15	37.705
N-Methylformamide	298.15	20.131
Cyclohexanone	298.15	13.469
Isophorone	298.15	11.957
Dimethyl Glutarate	298.15	6.667
Benzyl Alcohol	298.15	3.909
Benzonitrile	298.15	2.915
1-Octanol	298.15	1.916
2-Ethylhexyl Acetate	298.15	1.220
Anisole	298.15	0.688
o-Dichlorobenzene	298.15	0.666
Mesitylene	298.15	0.246

# Table 2: Solubility of 3-Nitropyrazole in Common Organic Solvents

The solubility of **3-nitropyrazole** in a range of common organic solvents at 323.15 K (50 °C) is presented below. Methanol was found to be the solvent with the highest dissolving capacity among those tested.



Solvent	Temperature (K)	Mole Fraction Solubility (10 <sup>-2</sup> )
Methanol (MeOH)	323.15	8.54
Ethanol (EtOH)	323.15	6.46
1-Propanol (Pro-OH)	323.15	6.27
Acetonitrile (AN)	323.15	4.18
Acetone (DMK)	323.15	3.76
Methyl Acetate (MAC)	323.15	3.20
Ethyl Acetate (EAC)	323.15	2.82
n-Propyl Acetate (NPAC)	323.15	2.25
n-Butyl Acetate (NBAC)	323.15	1.91
Isopropyl Acetate (IPAC)	323.15	1.25
Tetrahydrofuran (THF)	323.15	1.07
Toluene (PhMe)	323.15	0.729
Benzene (Ph)	323.15	0.323
Water	323.15	0.216

## **Experimental Protocols for Solubility Determination**

The determination of solubility is a critical experimental procedure. The data presented in this guide were primarily obtained through the static gravimetric method and the dynamic laser monitoring technique.

### **Static Gravimetric Method**

This classical and reliable method involves achieving a state of equilibrium between the solute and the solvent to form a saturated solution. The concentration of the solute in this saturated solution is then determined by weight.



Principle: The core principle is to prepare a saturated solution of **3-nitropyrazole** in the solvent of interest at a constant temperature. A known mass of the saturated solution is then taken, the solvent is evaporated, and the remaining mass of the solute is measured.

### Apparatus and Materials:

- Thermostatic water or oil bath for temperature control
- · Jacketed glass vessel or conical flasks
- Magnetic stirrer and stir bars
- Analytical balance (precision of ±0.1 mg)
- Drying oven
- Syringes and filters (e.g., 0.45 μm)
- 3-Nitropyrazole (solute)
- · Organic solvent of interest

#### Detailed Procedure:

- Preparation of Saturated Solution: An excess amount of 3-nitropyrazole is added to a
  known volume of the organic solvent in a jacketed glass vessel or a flask placed in a
  thermostatic bath.
- Equilibration: The mixture is continuously stirred at a constant, predefined temperature for a sufficient period (e.g., 24-72 hours) to ensure that equilibrium is reached. The presence of undissolved solid solute confirms saturation.
- Sampling: After stirring is stopped, the solution is allowed to stand to let the undissolved solids settle. A sample of the clear supernatant is withdrawn using a pre-weighed, pre-heated (to the experimental temperature) syringe fitted with a filter to prevent the transfer of solid particles.



- Weighing the Saturated Solution: The syringe containing the saturated solution is weighed to determine the total mass of the solution collected.
- Solvent Evaporation: The collected saturated solution is transferred to a pre-weighed container (e.g., a watch glass or evaporating dish). The solvent is then carefully evaporated in a drying oven at a temperature that is high enough to remove the solvent but low enough to not cause decomposition of the **3-nitropyrazole**.
- Weighing the Solute: The container with the dry 3-nitropyrazole residue is cooled in a
  desiccator and then weighed. The process of drying, cooling, and weighing is repeated until
  a constant mass is achieved.
- Calculation: The solubility (typically as a mole fraction, x) is calculated using the masses of
  the solute (m<sub>1</sub>) and the solvent (m<sub>2</sub>), and their respective molar masses (M<sub>1</sub> for 3nitropyrazole and M<sub>2</sub> for the solvent).
  - m1 = (mass of container with dry solute) (mass of empty container)
  - $\circ$  m<sub>2</sub> = (mass of container with solution) (mass of container with dry solute)
  - $\circ x = (m_1/M_1)/((m_1/M_1)+(m_2/M_2))$

## **Dynamic Laser Monitoring Method**

This is a more modern, automated technique that determines the saturation point by observing the disappearance of solid particles in a solution as the solute is added.

Principle: A laser beam is passed through the solvent while the solute is gradually added. The system monitors the light transmission. As long as solid particles are present, the laser signal will be scattered or blocked. The point at which the last solid particle dissolves and the solution becomes clear corresponds to the saturation point.

#### Apparatus and Materials:

- Automated solubility determination system with a temperature-controlled vessel
- Laser emitter and detector



- Automated, precision powder dispensing system
- Stirring mechanism
- **3-Nitropyrazole** (solute)
- Organic solvent of interest

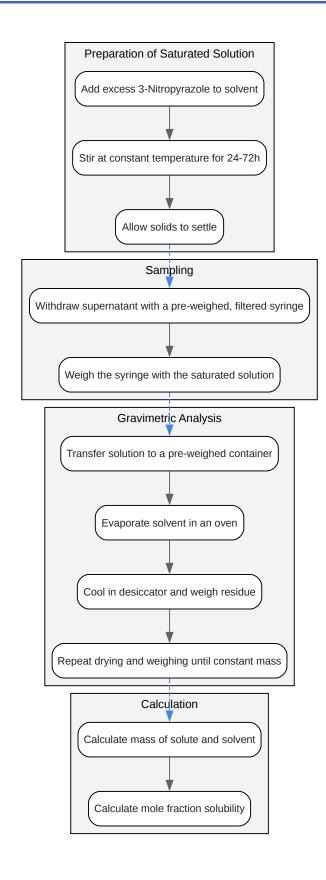
#### **Detailed Procedure:**

- System Setup: A known volume or mass of the solvent is placed in the temperaturecontrolled vessel of the automated system. The desired temperature is set and allowed to stabilize.
- Initial State: The laser monitoring system is initiated to obtain a baseline reading of the clear solvent.
- Controlled Solute Addition: The automated dispensing system begins to add small, precise amounts of 3-nitropyrazole powder to the vigorously stirred solvent.
- Laser Monitoring: The laser system continuously monitors the solution. As the solid is added,
   the laser signal intensity decreases due to scattering by the undissolved particles.
- Saturation Point Detection: The system continues to add solute until the laser signal stabilizes at a low level, indicating that the solution is saturated and excess solid is present.
   The total amount of solute added to reach this point is recorded to determine the solubility.
- Data Analysis: The instrument's software calculates the solubility based on the mass of solute added to the known mass of solvent to achieve saturation. This can be repeated at various temperatures to generate a solubility curve.

## **Visualization of Experimental Workflow**

The following diagram illustrates the logical steps involved in the static gravimetric method for determining the solubility of **3-nitropyrazole**.





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Caption: Experimental workflow for the static gravimetric solubility determination method.



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